

An In-depth Technical Guide to Trisulfapyrimidines: Molecular Structure and Properties

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Compound of Interest

Compound Name: *Lantrisol*

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This technical guide provides a comprehensive overview of Trisulfapyrimidines, a combination antimicrobial agent. It delves into the molecular structure, physicochemical properties, mechanism of action, and analytical methodologies pertinent to its three core components: sulfadiazine, sulfamerazine, and sulfamethazine. This document is intended to serve as a valuable resource for professionals engaged in pharmaceutical research and development.

Core Concepts: An Introduction to Trisulfapyrimidines

Trisulfapyrimidines, also known as "triple sulfa," is a combination of three distinct sulfonamide compounds: sulfadiazine, sulfamerazine, and sulfamethazine.^[1] This combination therapy is employed to treat a variety of bacterial infections. The rationale behind combining these three agents is to enhance efficacy and reduce the risk of crystalluria, a potential side effect associated with individual sulfonamide administration, by leveraging their differing solubilities at various urinary pH levels.

Molecular Structure and Physicochemical Properties

Trisulfapyrimidines is not a single molecular entity but a mixture of three structurally related compounds. Each component possesses a common p-aminobenzenesulfonamide core, which is crucial for its antibacterial activity, and a unique pyrimidine-based heterocyclic substituent.

Molecular Structures of Individual Components

The individual molecular structures of sulfadiazine, sulfamerazine, and sulfamethazine are depicted below.

Sulfadiazine

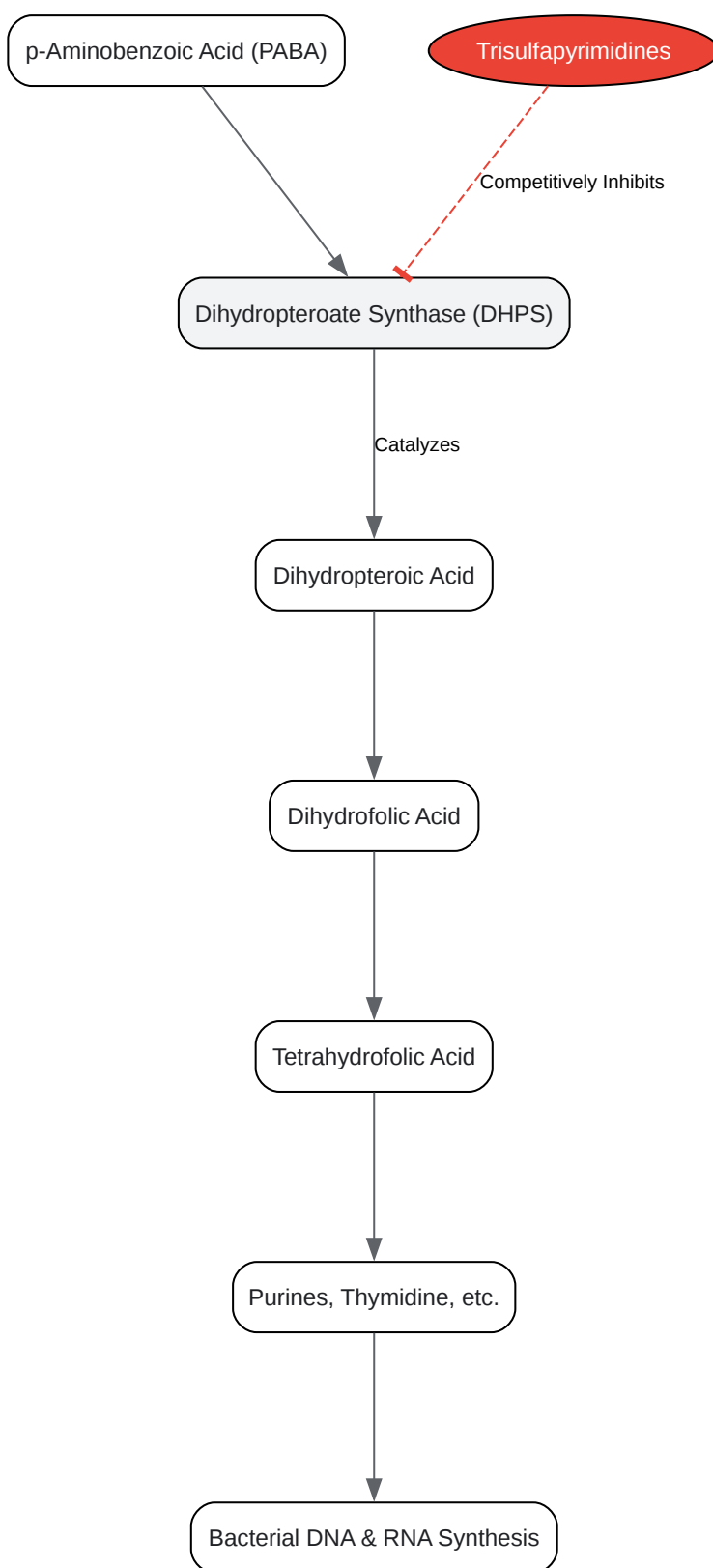
Sulfadiazine

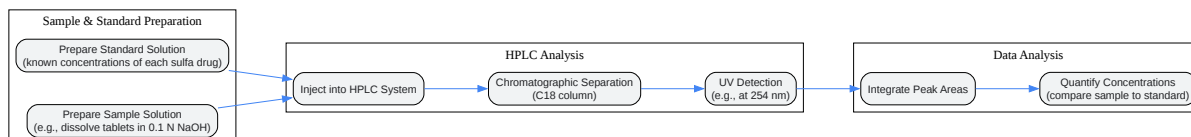
Sulfamerazine

Sulfamerazine

Sulfamethazine

Sulfamethazine





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References

- 1. Sulfamerazine CAS#: 127-79-7 [m.chemicalbook.com]
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